Using 2-Amino-1-(3-thienyl)ethanone HCl as a pharmaceutical intermediate

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Compound of Interest	
Compound Name:	*2-Amino-1-(3-thienyl)ethanone hydrochloride*
CAS No.:	*85210-58-8*
Cat. No.:	*B1282240*

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Technical Application Note: 2-Amino-1-(3-thienyl)ethanone HCl

Pharmaceutical Intermediate for Thiophene-Based Bioisosteres & Heterocycles[1]

CAS: 59507-56-1 | Formula: C_6H_7NOS[1]·HCl | MW: 177.65 g/mol [1][2]

Executive Summary

2-Amino-1-(3-thienyl)ethanone Hydrochloride is a critical ngcontent-ng-c4120160419="" _nghost-ng-c3115686525="" class="inline ng-star-inserted">

-aminoketone scaffold used in medicinal chemistry for scaffold hopping. It serves as a bioisostere for 2-aminoacetophenone, allowing researchers to replace phenyl rings with thiophene moieties in adrenergic agonists/antagonists and kinase inhibitors.[1] This substitution often improves metabolic stability and alters lipophilicity (

).[2]

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This guide details the handling, stability mechanisms, and synthetic protocols for transforming this intermediate into two primary pharmacophores: chiral ngcontent-ng-c4120160419="" _nghost-ng-c3115686525="" class="inline ng-star-inserted">

-amino alcohols (adrenergic analogs) and thienyl-imidazoles (kinase inhibitor scaffolds).

Critical Handling & Stability Profile

The "Free Base" Trap: Researchers must understand that the free base of 2-amino-1-(3-thienyl)ethanone is thermodynamically unstable.[1] Upon neutralization, ngcontent-ng-c4120160419="" _nghost-ng-c3115686525="" class="inline ng-star-inserted">

-aminoketones undergo rapid self-condensation to form dihydropyrazines, which subsequently oxidize to pyrazines.

- Storage: Store strictly as the HCl salt at -20°C under argon.
- Solvent Compatibility: Avoid protic solvents (MeOH, EtOH) for long-term storage of the free base. Use anhydrous DMF or THF only immediately prior to reaction.[2]
- Hygroscopicity: The HCl salt is hygroscopic.[2] Moisture uptake accelerates hydrolysis and degradation.[2]

Data: Stability in Solution (25°C)

Solvent System	Form	$T_{1/2}$ (Half-life)	Degradation Product
Water (pH 2.0)	HCl Salt	> 48 Hours	Stable
Water (pH 7.4)	Free Base	< 30 Minutes	Pyrazine Dimer
MeOH (Neutral)	Free Base	< 1 Hour	Hemiaminal/Dimer
DMSO-d6	HCl Salt	> 24 Hours	Stable

Application Workflow: Synthetic Pathways

The utility of this intermediate diverges into two primary streams: Reduction (to Amino Alcohols) and Cyclization (to Heterocycles).

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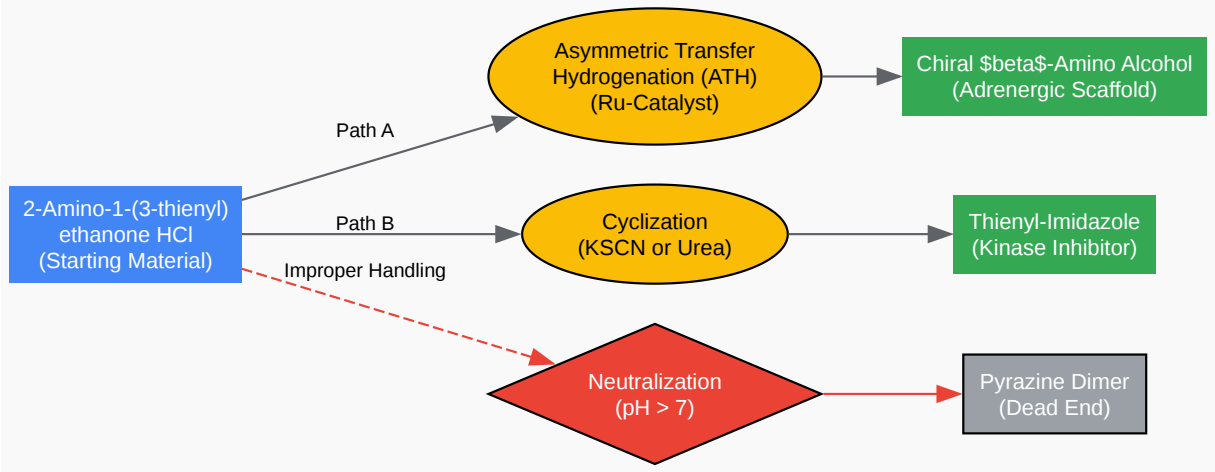

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Figure 1: Divergent synthetic pathways. Path A yields bioisosteres of norepinephrine; Path B yields heterocyclic scaffolds.[2] The red path indicates the instability risk.

Detailed Protocols

Protocol A: Asymmetric Synthesis of (S)-2-Amino-1-(3-thienyl)ethanol

Target Application: Synthesis of Thiophene-based Norepinephrine Analogues.[1]

Mechanism: Dynamic Kinetic Resolution (DKR) is not applicable here as the amine is primary, but Asymmetric Transfer Hydrogenation (ATH) using Noyori-type catalysts is highly effective.

Reagents:

- Substrate: 2-Amino-1-(3-thienyl)ethanone HCl (1.0 eq)[1]
- Catalyst: RuCl(p-cymene)[(S,S)-Ts-DPEN] (0.01 eq)[1]
- Hydrogen Source: Formic acid / Triethylamine (5:2 azeotrope)
- Solvent: Dichloromethane (DCM) or DMF (degassed)

Step-by-Step:

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- Catalyst Prep: In a glovebox, dissolve the Ru-catalyst in degassed DCM.
- Free Base Generation (In-Situ):Crucial Step. Do not isolate the free base.[2] Add the HCl salt to the reaction vessel containing the solvent. Add Triethylamine (2.0 eq) at 0°C to neutralize the salt immediately before adding the hydrogen source.
- Reaction: Add the Formic acid/TEA mixture dropwise. Stir at 25°C for 12–24 hours. Monitor by HPLC (Chiral OD-H column).
- Quench: Quench with saturated $NaHCO_3$. Extract with EtOAc.[2]
- Purification: The amino alcohol is water-soluble.[1][2] Use ion-exchange chromatography (SCX cartridge) or recrystallize the tartrate salt to upgrade enantiomeric excess (ee).

Validation Criteria:

- Yield: >85%
- Enantiomeric Excess (ee): >95% (determined by Chiral HPLC)[1]
- NMR: δ 4.8-5.0 ppm (dd, 1H, CH-OH) confirms reduction of the ketone.[1]

Protocol B: Cyclization to 2-Mercapto-4-(3-thienyl)imidazole

Target Application: Kinase Inhibitor Fragment Synthesis.[1]

Mechanism: Marckwald-type condensation where the ngcontent-ng-c4120160419="" _nghost-ng-c3115686525="" class="inline ng-star-inserted">

-aminoketone reacts with a thiocyanate.

Reagents:

- Substrate: 2-Amino-1-(3-thienyl)ethanone HCl (1.0 eq)[1]
- Reagent: Potassium Thiocyanate (KSCN) (1.5 eq)
- Solvent: Acetic Acid / Water (1:[1]1) or n-Butanol[1]

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Step-by-Step:

- Dissolution: Dissolve the aminoketone HCl salt in 1:1 Acetic Acid/Water. The acidic medium prevents self-condensation.[1]
- Addition: Add KSCN in a single portion.
- Reflux: Heat the mixture to reflux (approx. 100°C) for 2 hours. The solution will darken slightly.
- Precipitation: Cool to 0°C. The imidazole-2-thione usually precipitates.[1][2] If not, neutralize carefully to pH 6 with NH_4OH.[2]
- Filtration: Filter the solid and wash with cold water.[2][3] Recrystallize from Ethanol.[2]

Validation Criteria:

- Appearance: Yellow to off-white crystalline solid.[1][2]
- Mass Spec: M+1 = [Expected MW]. Absence of M+1 for starting ketone.[2]
- Functional Test: Reaction with Methyl Iodide should yield the S-methyl derivative rapidly, confirming the thione/thiol tautomer.

Analytical Quality Control

HPLC Method for Purity Assessment:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 µm).[1]
- Mobile Phase A: 0.1% TFA in Water (Acidic pH is vital to keep the amine protonated and stable during the run).
- Mobile Phase B: Acetonitrile.[1][2]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 235 nm (Thiophene absorption max).[2]

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Impurity Markers:

- Pyrazine Dimer: Elutes significantly later (more lipophilic) than the monomer.[2]
- Hydrolysis Product: 2-Hydroxy-1-(3-thienyl)ethanone (if stored in wet conditions).[1]

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